

# Physical properties and appearance of Adipoyl-d8 chloride.

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## Compound of Interest

Compound Name: Adipoyl-d8 chloride

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## In-Depth Technical Guide to Adipoyl-d8 Chloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Adipoyl-d8 chloride** (CAS No. 284487-62-3) is the deuterated isotopologue of adipoyl chloride. This stable, isotopically labeled compound serves as a valuable research tool, particularly in studies involving polymer chemistry and as an internal standard in mass spectrometry-based analyses. Its physical and chemical properties are comparable to its non-deuterated counterpart, with the key difference being the increased molecular weight due to the presence of eight deuterium atoms. This guide provides a comprehensive overview of the physical properties, appearance, and common applications of **Adipoyl-d8 chloride**, including a detailed experimental protocol for its use in the synthesis of Nylon-6,6.

### Physical and Chemical Properties

**Adipoyl-d8 chloride** is a colorless to pale yellow liquid with a pungent odor. It is sensitive to moisture and will react with water to form adipic-d10 acid and hydrochloric acid. Due to its reactivity, it should be handled in a dry, inert atmosphere.

Table 1: Physical and Chemical Properties of **Adipoyl-d8 Chloride**

Property	Value	Reference
CAS Number	284487-62-3	[1]
Molecular Formula	C <sub>6</sub> D <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	191.08 g/mol	[1]
Synonyms	Hexanedioyl-d8 chloride	
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	105-107 °C at 2 mmHg	[1]
Density	1.313 g/mL at 25 °C	[1]
Isotopic Purity	98 atom % D	

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **Adipoyl-d8 chloride** is not readily available in the reviewed literature, it can be prepared from its corresponding deuterated carboxylic acid, Adipic-d10 acid, using standard methods for converting carboxylic acids to acid chlorides. A general and widely used method involves the use of thionyl chloride (SOCl<sub>2</sub>).

## General Experimental Protocol: Synthesis of Adipoyl-d8 Chloride from Adipic-d10 Acid

Disclaimer: This is a generalized protocol and should be adapted and optimized by a qualified chemist. All work should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Adipic-d10 acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Anhydrous solvent (e.g., dichloromethane or toluene)

- Round-bottom flask
- Reflux condenser with a drying tube
- Magnetic stirrer and stir bar
- Heating mantle
- Distillation apparatus

#### Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend Adipic-d10 acid in an excess of thionyl chloride. A small amount of an anhydrous solvent may be used.
- Equip the flask with a reflux condenser fitted with a drying tube to protect the reaction from atmospheric moisture.
- Gently heat the reaction mixture to reflux with stirring. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>).
- Once the reaction is complete, carefully remove the excess thionyl chloride by distillation.
- The resulting crude **Adipoyl-d8 chloride** can be purified by fractional distillation under reduced pressure.

## Applications in Synthesis: Interfacial Polymerization of Nylon-6,6-d8

**Adipoyl-d8 chloride** is a key reagent in the synthesis of deuterated Nylon-6,6. The following protocol details the laboratory-scale synthesis of Nylon-6,6-d8 via interfacial polymerization.

## Detailed Experimental Protocol: Synthesis of Nylon-6,6-d8

#### Materials:

- **Adipoyl-d8 chloride**
- Hexamethylenediamine
- Sodium hydroxide (NaOH)
- Deionized water
- Anhydrous hexane (or other suitable organic solvent)
- Beaker (100 mL)
- Forceps
- Glass rod

#### Procedure:

- **Prepare the Aqueous Phase:** In a 100 mL beaker, prepare a solution by dissolving 3.0 g of hexamethylenediamine and 1.0 g of NaOH in 50 mL of deionized water.
- **Prepare the Organic Phase:** In a separate beaker, prepare a solution by dissolving 1.5 to 2.0 mL of **Adipoyl-d8 chloride** in 50 mL of anhydrous hexane.
- **Interfacial Polymerization:** Carefully and slowly pour the organic phase (**Adipoyl-d8 chloride** solution) on top of the aqueous phase (hexamethylenediamine solution) in the beaker. Avoid mixing the two layers. A polymer film will form at the interface of the two immiscible liquids.
- **Formation of the Nylon Rope:** Using a pair of forceps, gently grasp the polymer film at the center and pull it upwards. A continuous strand of nylon will be drawn from the interface.
- **Winding the Nylon Rope:** Wind the nylon strand onto a glass rod. Continue to pull the strand from the beaker until one of the reactants is depleted.
- **Washing and Drying:** The resulting nylon rope should be washed thoroughly with water and then allowed to air dry.

## Spectroscopic Data

Specific experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **Adipoyl-d8 chloride** are not widely available in public databases. However, the expected spectral characteristics can be inferred from the known spectra of its non-deuterated analog, Adipoyl chloride.

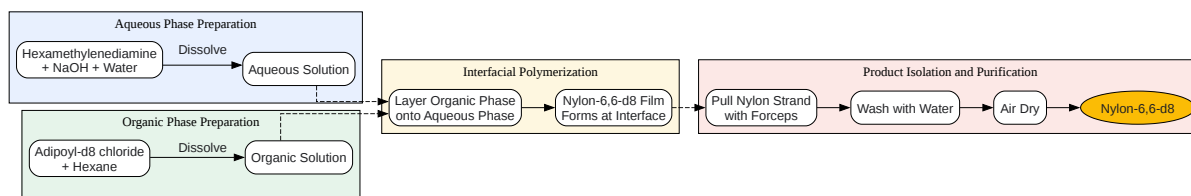
- $^1\text{H}$  NMR: A proton NMR spectrum of **Adipoyl-d8 chloride** is expected to show a significant reduction or absence of signals in the aliphatic region compared to Adipoyl chloride due to the deuterium substitution.
- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum would show signals for the carbonyl carbons and the deuterated methylene carbons. The signals for the deuterated carbons would likely appear as multiplets due to C-D coupling.
- IR Spectroscopy: The infrared spectrum is expected to be very similar to that of Adipoyl chloride, with a strong characteristic absorption band for the C=O stretch of the acid chloride functional group, typically in the region of  $1750\text{--}1815\text{ cm}^{-1}$ . The C-H stretching and bending vibrations would be replaced by C-D vibrations at lower frequencies.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of **Adipoyl-d8 chloride** ( $191.08\text{ g/mol}$ ). The fragmentation pattern would be influenced by the presence of deuterium.

## Safety and Handling

**Adipoyl-d8 chloride** is a corrosive and moisture-sensitive compound. It should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for the synthesis of Nylon-6,6-d8 using **Adipoyl-d8 chloride**.



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Caption: Workflow for the synthesis of Nylon-6,6-d8.

## Conclusion

**Adipoyl-d8 chloride** is a valuable isotopically labeled reagent for chemical synthesis and analysis. Its physical properties are well-defined, and its reactivity is analogous to its non-deuterated counterpart, making it a suitable substitute in various applications where isotopic labeling is desired. The provided experimental protocol for the synthesis of Nylon-6,6-d8 serves as a practical example of its utility in polymer chemistry. Researchers and scientists are advised to handle this compound with appropriate safety measures due to its corrosive and moisture-sensitive nature.

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## References

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- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Physical properties and appearance of Adipoyl-d8 chloride.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287797#physical-properties-and-appearance-of-adipoyl-d8-chloride]

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